

Technical Support Center: Methyl 4-chloro-5-hydroxy-2-nitrobenzoate

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Compound of Interest

Compound Name: *Methyl 4-chloro-5-hydroxy-2-nitrobenzoate*

CAS No.: *1113049-82-3*

Cat. No.: *B586454*

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Introduction: Welcome to the technical support center for **Methyl 4-chloro-5-hydroxy-2-nitrobenzoate** (CAS No. 1113049-82-3)[1][2]. This guide is designed for researchers, scientists, and drug development professionals who are working with this substituted nitroaromatic compound. Due to its specific combination of functional groups—a nitroaromatic system, a methyl ester, a phenolic hydroxyl group, and a chloro substituent—this molecule presents unique stability challenges that are critical to understand for ensuring experimental reproducibility, data integrity, and the safety of its handling and storage.

While specific stability studies on **Methyl 4-chloro-5-hydroxy-2-nitrobenzoate** are not extensively documented in public literature, its chemical reactivity can be reliably inferred from the well-characterized behavior of its constituent functional groups. This guide synthesizes established principles from the chemistry of nitroaromatics, phenolic compounds, and benzoic acid esters to provide a robust framework for troubleshooting and stability assessment. We will explore the causality behind potential degradation pathways and offer field-proven protocols to identify, quantify, and mitigate these stability issues.

Frequently Asked Questions (FAQs) on Stability and Handling

Q1: What are the optimal long-term storage conditions for **Methyl 4-chloro-5-hydroxy-2-nitrobenzoate**?

A1: Based on the stability profiles of related compounds, **Methyl 4-chloro-5-hydroxy-2-nitrobenzoate** should be stored in a cool, dry, and dark environment.^{[3][4]} The recommended conditions are:

- Temperature: Store at room temperature or refrigerated (2-8°C) for enhanced long-term stability. Avoid repeated freeze-thaw cycles if stored frozen.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidative degradation, particularly of the electron-rich phenolic ring.
- Container: Use a tightly sealed, amber glass vial or a container that blocks UV light to prevent photolytic degradation.^[5]
- Purity: As a solid, the compound is expected to be more stable. For solution-based storage, use anhydrous, aprotic solvents and store at low temperatures for short durations only.

Q2: What are the primary chemical degradation pathways I should be concerned about?

A2: The molecule's structure suggests three primary degradation pathways: hydrolysis of the methyl ester, photodecomposition due to the nitroaromatic system, and thermal decomposition.

- Hydrolysis: The methyl ester group is susceptible to hydrolysis, especially under acidic or basic conditions, which would yield the corresponding carboxylic acid (4-chloro-5-hydroxy-2-nitrobenzoic acid) and methanol.^{[6][7]} The rate of hydrolysis can be influenced by the pH of the solution and the presence of enzymatic activity in biological media.^[8]
- Photodegradation: Nitroaromatic compounds are known to be photoreactive.^[9] Exposure to UV or even ambient light can lead to complex degradation pathways, including rearrangement or cleavage of the C-NO₂ bond, potentially generating reactive radical species.^{[9][10]} This can often be observed as a color change (e.g., yellowing or darkening) of the material.

- Thermal Decomposition: Nitroaromatic compounds can be thermally labile, with decomposition often initiated by the cleavage of the C-NO₂ bond, which is typically the weakest bond in the molecule.^{[11][12]} This process can be exothermic and may release hazardous gases like nitrogen oxides (NO_x) and carbon monoxide (CO).^{[11][13]}

Q3: How can I assess the purity and detect degradation of my **Methyl 4-chloro-5-hydroxy-2-nitrobenzoate** sample?

A3: A combination of chromatographic and spectroscopic techniques is recommended for a comprehensive assessment.

- High-Performance Liquid Chromatography (HPLC): A reversed-phase HPLC method with UV detection is the most effective technique for routine purity checks and stability monitoring.^{[8][14][15]} It can separate the parent compound from its potential degradation products, such as the hydrolyzed carboxylic acid.
- Liquid Chromatography-Mass Spectrometry (LC-MS): This technique is invaluable for identifying unknown degradation products by providing molecular weight information, which helps in elucidating degradation pathways.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR can confirm the structural integrity of the compound and identify impurities if they are present at sufficient levels (typically >1%).^[16]
- Differential Scanning Calorimetry (DSC): DSC can be used to determine the melting point, which is a good indicator of purity, and to assess the thermal stability by identifying the onset temperature of decomposition.^{[17][18]}

Troubleshooting Guide for Common Experimental Issues

Issue: I'm observing a new, more polar peak in my HPLC chromatogram after leaving my compound in a methanol/water solution overnight. What is the likely cause?

- Possible Cause: This is a classic sign of ester hydrolysis. The newly formed peak, which elutes earlier (is more polar) than the parent compound on a reversed-phase column, is

likely the corresponding carboxylic acid (4-chloro-5-hydroxy-2-nitrobenzoic acid).

- Troubleshooting Steps:
 - Confirm Identity: If possible, use LC-MS to confirm that the molecular weight of the new peak corresponds to the hydrolyzed product.
 - pH Control: Ensure your solutions are buffered to a neutral or slightly acidic pH (pH 4-6) to minimize the rate of hydrolysis. Avoid basic conditions.
 - Fresh Solutions: Always prepare solutions fresh before use, especially for quantitative experiments or biological assays. If you must store solutions, keep them at low temperatures (e.g., 4°C) for no more than 24 hours and protect them from light.

Issue: The color of my solid sample has darkened from a light yellow to a brownish hue after being stored on the lab bench for several weeks. Is it still usable?

- Possible Cause: The color change strongly suggests photolytic or oxidative degradation. Nitroaromatic and phenolic compounds are particularly prone to forming colored byproducts upon exposure to light and air.[\[19\]](#)
- Troubleshooting Steps:
 - Re-analyze Purity: Before use, re-assess the purity of the sample using HPLC-UV. Compare the chromatogram to that of a fresh or properly stored sample.
 - Evaluate Impact: If the purity has dropped significantly (e.g., below 95%), the material may not be suitable for sensitive applications, as the impurities could interfere with your results.
 - Improve Storage: Discard the degraded material and obtain a fresh batch. Implement the recommended storage conditions (cool, dry, dark, inert atmosphere) immediately to prevent recurrence.[\[3\]](#)[\[4\]](#)

Issue: My reaction yield is consistently low when using **Methyl 4-chloro-5-hydroxy-2-nitrobenzoate** as a starting material in a reaction that requires heating or basic conditions.

- Possible Cause: The compound is likely degrading under your reaction conditions.

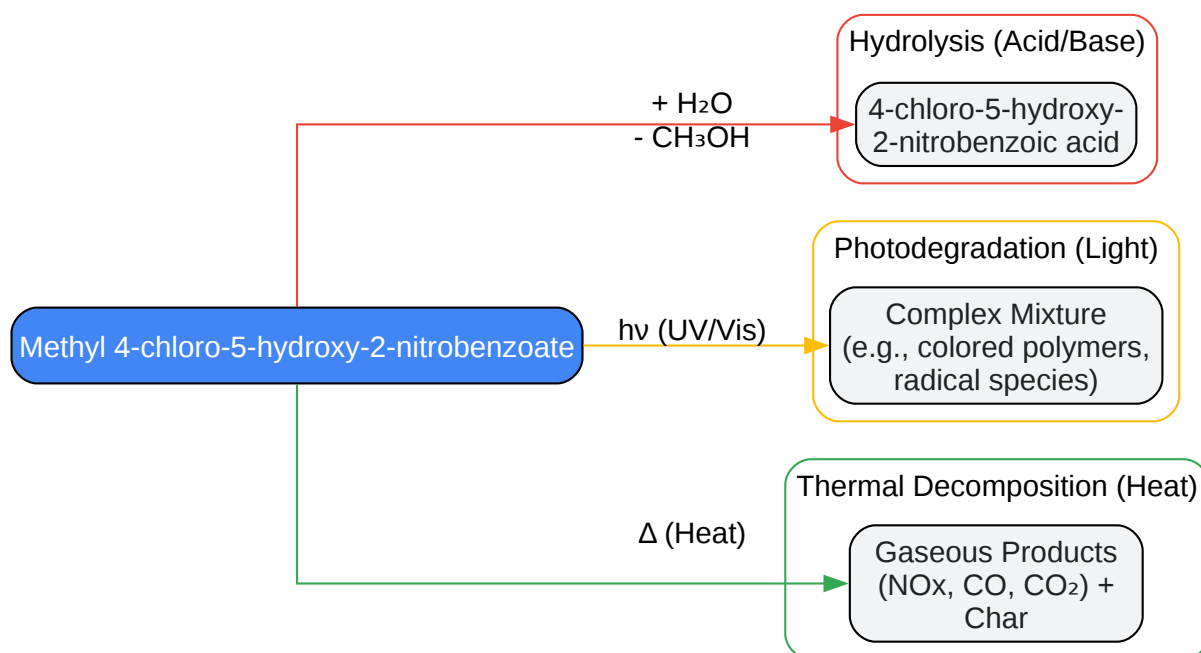
- Basic Conditions: Strong bases will rapidly hydrolyze the methyl ester, consuming your starting material.[\[6\]](#)
- Thermal Stress: Heating can cause thermal decomposition, especially if local overheating occurs. Studies on related nitrobenzoic acids show decomposition can begin at temperatures as low as 120-200°C.[\[18\]](#)
- Troubleshooting Steps:
 - Monitor Reaction: Analyze a sample of the reaction mixture by TLC or HPLC at an early time point to see if the starting material is still present or if degradation products have formed.
 - Modify Conditions: If hydrolysis is the issue, consider using a non-basic catalyst or protecting the phenolic hydroxyl group if it's involved in side reactions. If thermal decomposition is suspected, attempt the reaction at a lower temperature for a longer duration.
 - Check Reagent Purity: Ensure the starting material itself is pure before beginning the reaction.

Data Presentation

Table 1: Summary of Potential Degradation Pathways and Products

Stress Factor	Potential Pathway	Primary Degradation Product	Secondary Products/Observations
Acid/Base	Hydrolysis	4-chloro-5-hydroxy-2-nitrobenzoic acid	Methanol, potential for further degradation under harsh conditions.
Light (UV/Visible)	Photodecomposition	Complex mixture	Rearrangement products, radical species, colored polymeric material. [9] [10] [20]
Heat	Thermal Decomposition	Complex mixture	Gaseous products (NO _x , CO, CO ₂), decarboxylated species, charring. [11] [13]
Oxidation (e.g., H ₂ O ₂)	Oxidation	Complex mixture	Ring-opened products, quinone-like structures, colored impurities.

Visualization of Potential Degradation Pathways



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Caption: Potential degradation pathways for **Methyl 4-chloro-5-hydroxy-2-nitrobenzoate**.

Experimental Protocols

Protocol 1: HPLC-UV Method for Purity Assessment and Stability Monitoring

This protocol provides a general-purpose reversed-phase HPLC method suitable for quantifying the purity of **Methyl 4-chloro-5-hydroxy-2-nitrobenzoate** and detecting its primary hydrolytic degradation product.

1. Instrumentation and Materials:

- HPLC system with a UV/Vis or Photodiode Array (PDA) detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m particle size).

- HPLC-grade acetonitrile, methanol, and water.
- Phosphoric acid or formic acid for pH adjustment.
- Reference standard of **Methyl 4-chloro-5-hydroxy-2-nitrobenzoate**.

2. Chromatographic Conditions:

Parameter	Condition
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	30% B to 90% B over 15 minutes, hold for 2 min, return to initial conditions
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm (or scan with PDA to find optimal wavelength)
Injection Volume	10 µL

3. Sample Preparation:

- Stock Solution: Accurately weigh ~10 mg of the compound and dissolve in 10 mL of acetonitrile to make a 1 mg/mL solution.
- Working Solution: Dilute the stock solution 1:10 with a 50:50 mixture of acetonitrile and water to a final concentration of 100 µg/mL.

4. Analysis:

- Inject the working solution into the HPLC system.
- The purity can be calculated based on the area percent of the main peak, assuming all components have a similar response factor at the chosen wavelength. For accurate

quantification, a calibration curve should be prepared using the reference standard.

Protocol 2: Forced Degradation Study Workflow

This protocol outlines the steps to intentionally degrade the compound to understand its stability profile and to develop a stability-indicating analytical method.[\[21\]](#)

1. Preparation of Stock Solutions:

- Prepare a 1 mg/mL stock solution of the compound in acetonitrile.

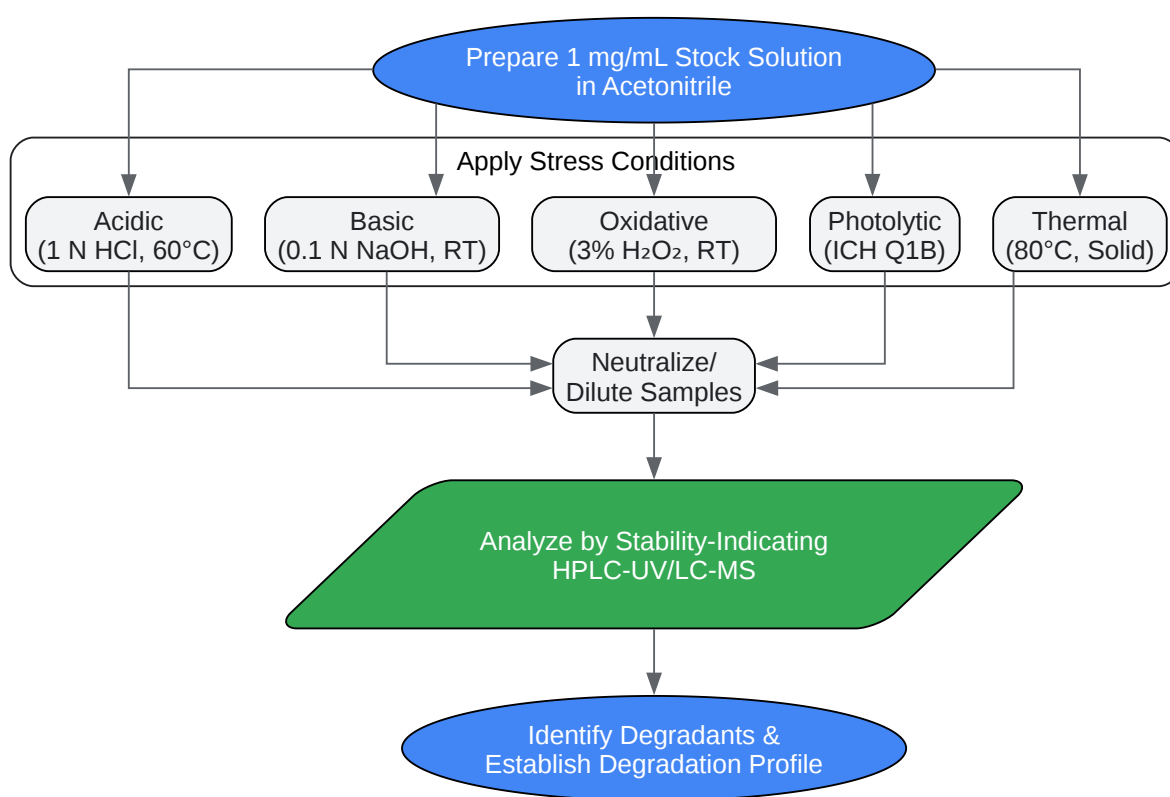
2. Application of Stress Conditions:

- Acid Hydrolysis: Mix 1 mL of stock solution with 1 mL of 1 N HCl. Heat at 60°C for 2, 6, and 24 hours.
- Base Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.1 N NaOH. Keep at room temperature for 30 minutes, 1 hour, and 4 hours. Note: Base hydrolysis is expected to be rapid.
- Oxidative Degradation: Mix 1 mL of stock solution with 1 mL of 3% H₂O₂. Keep at room temperature for 2, 6, and 24 hours, protected from light.
- Photolytic Degradation: Expose a 100 µg/mL solution in a quartz cuvette to a photostability chamber (ICH Q1B conditions). Wrap a control sample in aluminum foil and place it alongside the exposed sample.
- Thermal Degradation (Solid State): Place a few milligrams of the solid compound in an oven at 80°C for 1 week.
- Thermal Degradation (Solution): Reflux a solution of the compound (1 mg/mL in 50:50 acetonitrile:water) for 24 hours.

3. Sample Analysis:

- At each time point, withdraw an aliquot of the stressed sample.
- Neutralize the acid and base samples with an equimolar amount of base/acid, respectively.

- Dilute all samples to a final concentration of approximately 100 µg/mL using the mobile phase.
- Analyze by the HPLC-UV method described in Protocol 1. The method is considered "stability-indicating" if all degradation products are successfully separated from the parent peak.



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Caption: Experimental workflow for a forced degradation study.

References

- ResearchGate. (2024). ANALYSIS OF THERMAL DECOMPOSITION KINETICS AND THERMAL HAZARD ASSESSMENT OF NITROBENZOIC ACID ISOMERS BY DSC AND THERMOGRAVIMETRIC METHOD. Available at: [\[Link\]](#)
- ScienceDirect. (2023). Investigation of thermal decomposition of nitrobenzene: An energetic material. Available at: [\[Link\]](#)
- SPIE Digital Library. (2022). Photostability of luminophores sensitive to vapors of nitroaromatic compounds in a porous silicon microcavity. Available at: [\[Link\]](#)
- SciELO. (2024). analysis of thermal decomposition kinetics and thermal hazard assessment of nitrobenzoic acid isomers by dsc and thermogravimetric method. Available at: [\[Link\]](#)
- PMC. (2007). Nitroaromatic Compounds, from Synthesis to Biodegradation. Available at: [\[Link\]](#)
- ResearchGate. (2021). Major mechanisms of toxicity of nitroaromatic compounds. Available at: [\[Link\]](#)
- SciSpace. (2014). Photostability and Photostabilization of Drugs and Drug Products. Available at: [\[Link\]](#)
- PubMed. (2004). Photodegradation of nitroaromatic compounds in aqueous solutions in the UV/H2O2 process. Available at: [\[Link\]](#)
- ACS Publications. (2021). Photolysis of Nitroaromatic Compounds under Sunlight: A Possible Daytime Photochemical Source of Nitrous Acid? Available at: [\[Link\]](#)
- PMC. (2023). Nitrobenzoates and Nitrothiobenzoates with Activity against M. tuberculosis. Available at: [\[Link\]](#)
- U.S. Army Corps of Engineers. (2002). Standard Operating Procedure for Determination of Nitramines and Nitroaromatics in Water by Gas Chromatography. Available at: [\[Link\]](#)
- MDPI. (2024). Catalytic Reduction of Aromatic Nitro Compounds to Phenylhydroxylamine and Its Derivatives. Available at: [\[Link\]](#)

- Brainly.com. (2023). Why is methyl m-nitrobenzoate formed in this reaction instead of the ortho or para isomers? Available at: [\[Link\]](#)
- Chemistry Stack Exchange. (2016). Reactivity and transport safety of substituted methyl benzoates. Available at: [\[Link\]](#)
- ATSDR. (1995). ANALYTICAL METHODS. Available at: [\[Link\]](#)
- ResearchGate. (2010). Methyl 4-nitrobenzoate. Available at: [\[Link\]](#)
- PMC. (2011). Methyl 5-chloro-2-nitrobenzoate. Available at: [\[Link\]](#)
- PubChem. (n.d.). Methyl 4-chloro-2-nitrobenzoate. Available at: [\[Link\]](#)
- PrepChem. (n.d.). Synthesis of methyl 5-chloro-2-nitrobenzoate. Available at: [\[Link\]](#)
- Organic Syntheses. (n.d.). m-NITROBENZOIC ACID. Available at: [\[Link\]](#)
- Google Patents. (n.d.). CN101948390A - The preparation method of 2-chloro-4-fluoro-5-nitrobenzoic acid.
- ResearchGate. (2023). RP-HPLC METHOD FOR DETERMINATION OF METHYL 4-HYDROXY BENZOATE AS PRESERVATIVE IN PHARMACEUTICAL FORMULATIONS. Available at: [\[Link\]](#)
- PubChem. (n.d.). Methyl 4-chloro-5-fluoro-2-nitrobenzoate. Available at: [\[Link\]](#)
- Zenodo. (1989). Kinetics of Hydrolysis of Methyl Hydroxy and Methyl Methoxy Benzoates using Aquo-organic Solvents. Available at: [\[Link\]](#)
- GSRS. (n.d.). METHYL 4-CHLORO-5-FLUORO-2-NITROBENZOATE. Available at: [\[Link\]](#)
- Chemistry Stack Exchange. (2020). Unusual hydrolysis of methyl 2,4,6-trimethylbenzoate. Available at: [\[Link\]](#)
- Ataman Kimya. (n.d.). METHYL 4-HYDROXYBENZOATE. Available at: [\[Link\]](#)
- Scribd. (n.d.). Synthesis and Analysis of Methyl m-Nitrobenzoate | PDF. Available at: [\[Link\]](#)

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Sources

- 1. 4-Chloro-5-hydroxy-2-nitrobenzoic Acid Methyl Ester | CAS No- 1113049-82-3 | NA [chemicea.com]
- 2. 1113049-82-3|Methyl 4-chloro-5-hydroxy-2-nitrobenzoate|BLD Pharm [bldpharm.com]
- 3. Methyl 4-chloro-2-methyl-5-nitrobenzoate | 190367-56-7 [sigmaaldrich.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. pubs.usgs.gov [pubs.usgs.gov]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. zenodo.org [zenodo.org]
- 8. Nitrobenzoates and Nitrothiobenzoates with Activity against M. tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scispace.com [scispace.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. fishersci.com [fishersci.com]
- 14. atsdr.cdc.gov [atsdr.cdc.gov]
- 15. researchgate.net [researchgate.net]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. researchgate.net [researchgate.net]
- 18. scielo.br [scielo.br]
- 19. spiedigitallibrary.org [spiedigitallibrary.org]
- 20. Photodegradation of nitroaromatic compounds in aqueous solutions in the UV/ H2O2 process - PubMed [pubmed.ncbi.nlm.nih.gov]

- [21. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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